

# Propyl chloroformate molecular weight and formula

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## Compound of Interest

Compound Name: *Propyl chloroformate*

Cat. No.: *B048039*

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## Propyl Chloroformate: A Technical Overview

**Propyl chloroformate** is a chemical compound used in various laboratory and industrial applications, primarily as a reagent in organic synthesis. This document provides a concise technical summary of its core physicochemical properties for researchers, scientists, and drug development professionals.

## Physicochemical Properties

The fundamental properties of **propyl chloroformate** are summarized in the table below, providing a clear reference for its use in experimental design and execution.

| Property          | Value                         |
|-------------------|-------------------------------|
| Molecular Formula | C4H7ClO2[1][2][3][4]          |
| Molecular Weight  | 122.55 g/mol [1][2][3][4]     |
| Appearance        | Colorless to yellow liquid[3] |
| Odor              | Pungent, offensive[3]         |
| Density           | 1.09 g/mL at 25 °C[4]         |
| Boiling Point     | 105-106 °C[4]                 |
| Melting Point     | -70 °C[3]                     |
| Flash Point       | 16 °C / 60.8 °F[3]            |
| Refractive Index  | n20/D 1.404[4]                |
| Vapor Pressure    | 0.87 psi at 20 °C             |

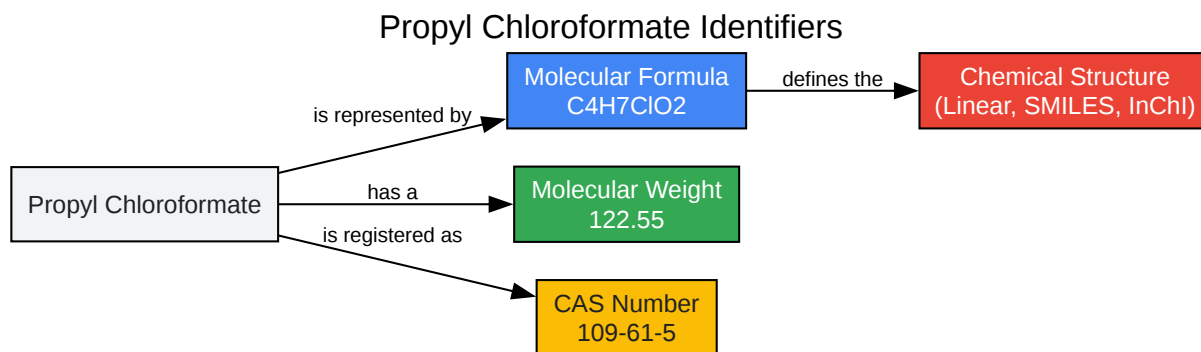
## Structural Information

The chemical structure of **propyl chloroformate** is fundamental to understanding its reactivity and function as a derivatizing agent.

- Linear Formula:  $\text{ClCO}_2\text{CH}_2\text{CH}_2\text{CH}_3$
- SMILES String: CCCOC(Cl)=O
- InChI Key: QQKDTTWZXHEGAQ-UHFFFAOYSA-N[2]

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the compound's name and its various chemical identifiers.



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